

# Physical and chemical properties of Spiculisporic acid

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## Compound of Interest

Compound Name: *Spiculisporic acid*

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## Spiculisporic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Spiculisporic acid**, a bioactive  $\gamma$ -butenolide. The information presented herein is intended to support research, scientific, and drug development endeavors related to this promising natural product.

### Introduction

**Spiculisporic acid** (SA) is a fatty acid-type biosurfactant characterized by a unique molecular structure containing a lactone ring and two carboxyl groups.<sup>[1][2][3][4]</sup> It was first isolated from *Penicillium spiculisporum*.<sup>[1][5]</sup> This compound and its derivatives have since been isolated from various other fungi, including marine-derived *Aspergillus* species and the endophytic fungus *Aspergillus cejpaii*.<sup>[5][6][7][8][9][10]</sup> **Spiculisporic acid** is noted for its surfactant properties, anti-oxidative stress actions, and antimicrobial activities, making it a compound of interest for various applications, including cosmetics, metal removal, and pharmaceuticals.<sup>[1][2][3][4][11][12][13]</sup>

### Physical and Chemical Properties

**Spiculisporic acid** is a white to off-white crystalline solid.[9][11] The key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	2-(1-Carboxyundecyl)-5-oxooxolane-2-carboxylic acid	[5]
Synonyms	4,5-dicarboxy-4-pentadecanolide, 4,5-Dicarboxy-gamma-pentadecanolactone	[5][6]
CAS Number	469-77-2	[5][6][11][12][13][14][15][16]
Molecular Formula	C17H28O6	[1][5][6][13][14][15]
Molecular Weight	328.40 g/mol	[5][6][11][13][14][15][16]
Appearance	White to off-white solid; needle-like crystals	[9][10][11]
Melting Point	145 °C	[12][14]
Boiling Point	549.0 ± 35.0 °C (Predicted)	[12][14]
Density	1.163 ± 0.06 g/cm <sup>3</sup> (Predicted)	[12][14]
Solubility	Poorly soluble in water; Highly soluble in ethanol.[1][9] Soluble in DMF (30 mg/mL), DMSO (up to 250 mg/mL with sonication), and Ethanol (30 mg/mL).[11][12][16]	
Storage	Powder: -20°C for 3 years. In solvent: -80°C for up to 2 years.	[6][11]

## Spectral Data

The structural elucidation of **Spiculisporic acid** has been primarily accomplished through Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

- <sup>1</sup>H-NMR: The proton NMR spectrum of **Spiculisporic acid** typically shows characteristic signals for a methine proton around  $\delta$ H 3.01-3.03, methylene protons adjacent to carbonyls and within the lactone ring, a terminal methyl group around  $\delta$ H 0.89-0.91, and a series of aliphatic protons for the fatty acid chain.[\[1\]](#)[\[10\]](#)
- <sup>13</sup>C-NMR: The carbon NMR spectrum confirms the presence of 17 carbon atoms, including three carbonyl carbons (typically in the range of  $\delta$ C 172-178), an oxygen-bearing quaternary carbon (around  $\delta$ C 86.5-88.2), a methine carbon (around  $\delta$ C 50.7-52.5), and a number of methylene and methyl carbons corresponding to the aliphatic chain.[\[1\]](#)[\[17\]](#)
- Mass Spectrometry: Electrospray Ionization Mass Spectrometry (ESI-MS) is commonly used for determining the molecular formula. For **Spiculisporic acid** (C<sub>17</sub>H<sub>28</sub>O<sub>6</sub>), the expected mass is observed, for instance, as a deprotonated molecule [M-H]<sup>-</sup> at m/z 327.1809.[\[10\]](#) High-resolution mass spectrometry (HR-ESI-MS) provides the exact mass, confirming the molecular formula.[\[1\]](#)[\[17\]](#)

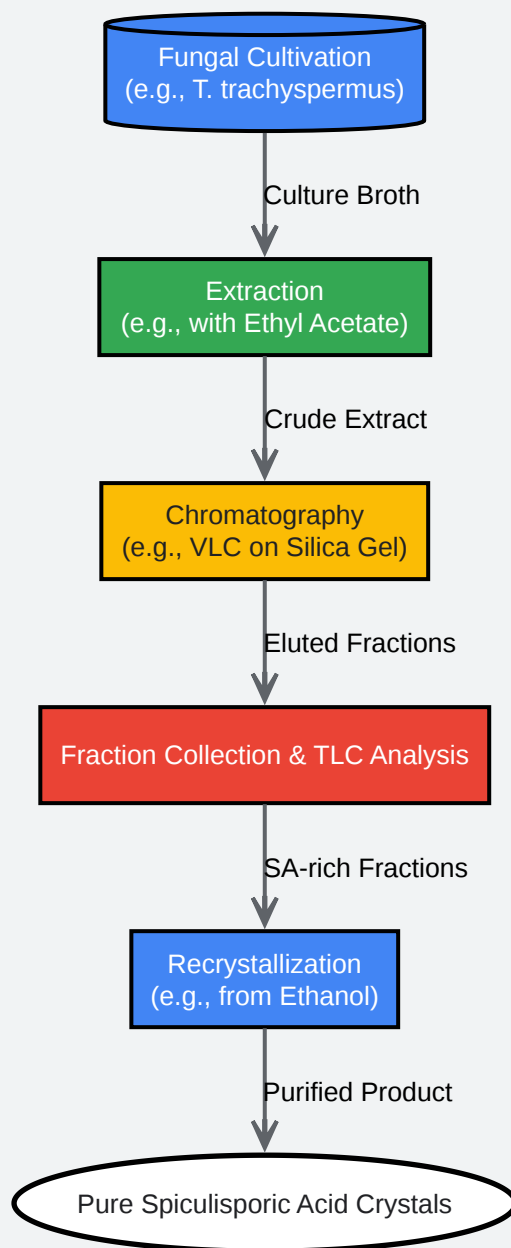
## Experimental Protocols

The following protocol is a generalized procedure based on methodologies reported for the isolation of **Spiculisporic acid** from fungal sources like *Talaromyces trachyspermus* and *Aspergillus cejpaii*.[\[1\]](#)[\[10\]](#)

- Fungal Cultivation: The producing fungal strain (e.g., *Talaromyces trachyspermus* NBRC 32238) is cultured in a suitable liquid medium. For **Spiculisporic acid** production, a medium with a high glucose concentration and an acidic initial pH (around 3.0) is often favorable.[\[1\]](#) [\[2\]](#) The cultivation is typically carried out for several days at a controlled temperature (e.g., 28 °C) with adequate aeration.[\[1\]](#)[\[3\]](#)
- Extraction: After the cultivation period, the culture broth is filtered to separate the mycelium. Since **Spiculisporic acid** is poorly soluble in water, it often precipitates in the culture medium as crystals.[\[1\]](#) The entire culture broth (including the precipitate) is typically extracted with a suitable organic solvent, such as ethyl acetate.

- Chromatographic Separation: The crude extract is subjected to chromatographic techniques for purification. A common method is Vacuum Liquid Chromatography (VLC) using silica gel. [\[10\]](#) A gradient elution system, for example, starting with n-hexane:EtOAc and progressing to DCM:MeOH, can be employed to separate the fractions.[\[10\]](#)
- Recrystallization: Fractions containing **Spiculisporic acid**, identified by methods like Thin Layer Chromatography (TLC), are pooled. The compound is then purified further by recrystallization from a suitable solvent, such as ethanol, to yield pure, needle-like crystals. [\[1\]](#)[\[9\]](#)

## Experimental Workflow: Isolation and Purification of Spiculisporic Acid

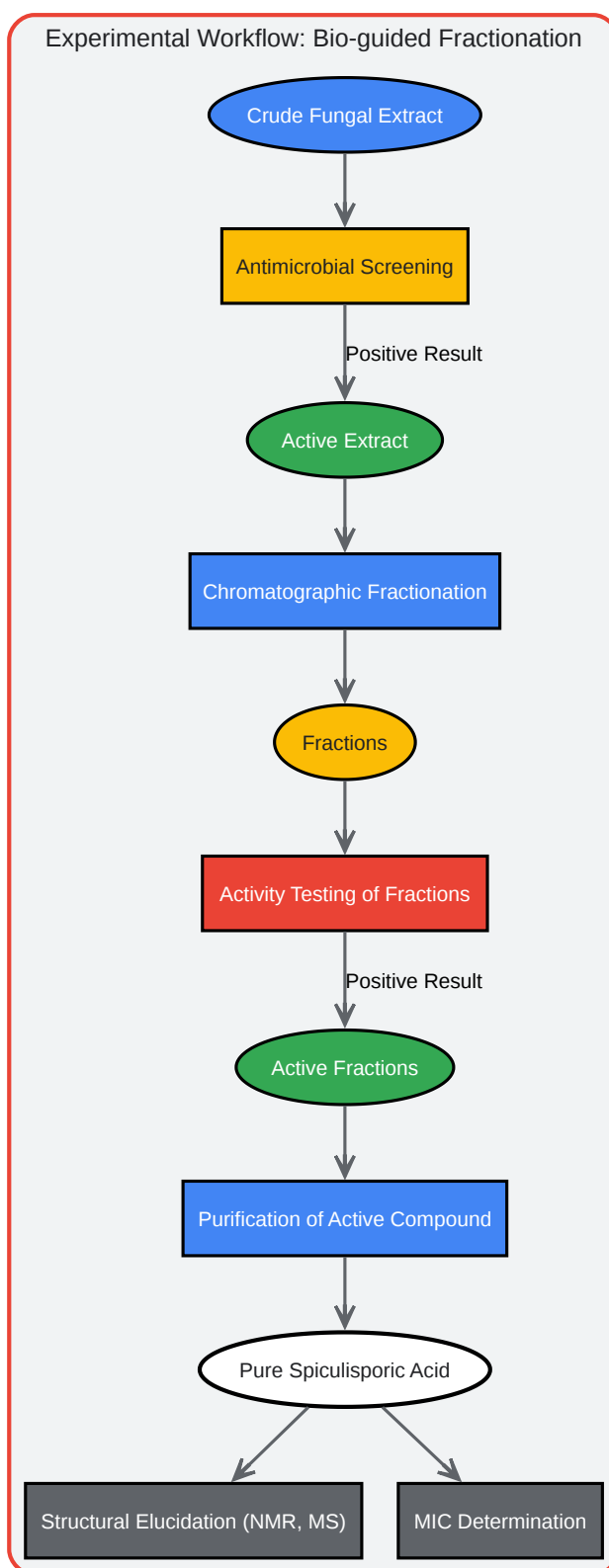


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*Workflow for isolating and purifying **Spiculisporic acid**.*

This protocol is used to identify and isolate active compounds based on their biological activity, such as antimicrobial effects.

- Initial Screening: The crude extract of the producing organism is tested for antimicrobial activity against a panel of pathogenic microbes.
- Fractionation: The active crude extract is fractionated using chromatographic methods (e.g., VLC).
- Activity Testing of Fractions: Each fraction is tested for its antimicrobial activity. The most active fractions are selected for further purification.
- Isolation of Pure Compound: The active fractions are further purified using techniques like preparative TLC or HPLC to isolate the pure active compound (**Spiculisporic acid**).
- Structure Elucidation: The structure of the isolated pure compound is determined using spectroscopic methods (NMR, MS).
- MIC Determination: The Minimum Inhibitory Concentration (MIC) of the pure compound is determined to quantify its antimicrobial potency.[\[7\]](#)[\[8\]](#)[\[9\]](#)

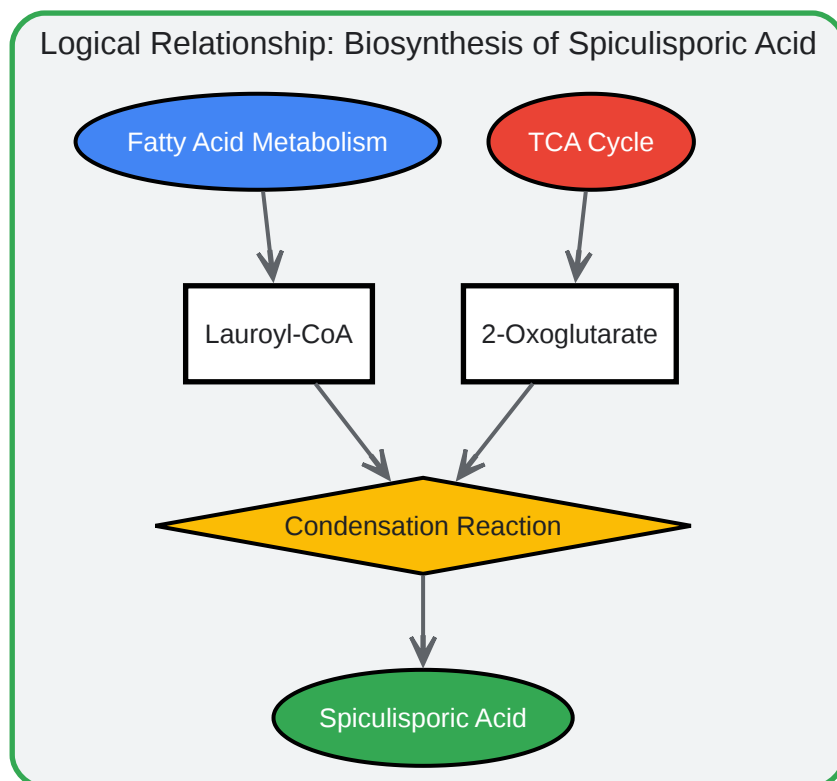


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Workflow for bio-guided fractionation of ***Spiculisporic acid***.

## Biosynthesis and Biological Activity

The biosynthesis of **Spiculisporic acid** has been shown to involve the condensation of lauroyl-CoA (a twelve-carbon fatty acyl-CoA) and 2-oxoglutarate, which is an intermediate in the Krebs cycle (TCA cycle).[1][2] This reaction highlights the link between primary fatty acid metabolism and the TCA cycle in the production of this secondary metabolite.



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*Simplified biosynthesis pathway of **Spiculisporic acid**.*

- Antimicrobial Activity: **Spiculisporic acid** has demonstrated good antimicrobial activity against a range of bacteria. For instance, it has shown activity against *Staphylococcus aureus*, *Escherichia coli*, *Pseudomonas aeruginosa*, and several drug-resistant clinical isolates, including Methicillin-resistant *Staphylococcus aureus* (MRSA).[7][8][9][10][17] The reported MIC values range from 3.9 to 31.25 µg/mL against various tested strains.[7][8][9]
- Biosurfactant and Anti-oxidative Stress: It is recognized as a microbial biosurfactant.[11][12] [13] This property, along with its low potential for skin irritation, makes it suitable for



applications in cosmetics and as a metal sequestrant.[1][2][3][4] It has also been reported to have anti-oxidative stress actions.[11][12][13]

## Conclusion

**Spiculisporic acid** is a multifaceted natural product with well-defined physical and chemical properties. Its biological activities, particularly its antimicrobial effects, combined with its characteristics as a biosurfactant, position it as a valuable molecule for further investigation in drug development, biotechnology, and other industrial applications. The detailed protocols and data presented in this guide offer a solid foundation for researchers and scientists working with this compound.

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## References

- 1. Production of spiculisporic acid by *Talaromyces trachyspermus* in fed-batch bioreactor culture - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Production of spiculisporic acid by *Talaromyces trachyspermus* in fed-batch bioreactor culture [agris.fao.org]
- 5. Spiculisporic acid - Wikipedia [en.wikipedia.org]
- 6. Spiculisporic Acid | TargetMol [targetmol.com]
- 7. researchgate.net [researchgate.net]
- 8. Antimicrobial activity of spiculisporic acid isolated from endophytic fungus *Aspergillus cejpilii* of *Hedera helix* against MRSA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Antimicrobial activity of spiculisporic acid isolated from endophytic fungus *Aspergillus cejpilii* of *Hedera helix* against MRSA - PMC [pmc.ncbi.nlm.nih.gov]

- 11. medchemexpress.com [medchemexpress.com]
- 12. SPICULISPORIC ACID CAS#: 469-77-2 [m.chemicalbook.com]
- 13. SPICULISPORIC ACID | 469-77-2 [chemicalbook.com]
- 14. Spiculisporic Acid | CAS#:469-77-2 | Chemsrcc [chemsrc.com]
- 15. Supiculisporic Acid | C17H28O6 | CID 73448 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. caymanchem.com [caymanchem.com]
- 17. Spiculisporic Acids B–D, Three New  $\gamma$ -Butenolide Derivatives from a Sea Urchin-Derived Fungus *Aspergillus* sp. HDf2 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of Spiculisporic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192430#physical-and-chemical-properties-of-spiculisporic-acid]

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